

Technical Support Center: Synthesis of 5-Methoxy-1,3-benzoxathiol-2-one

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Compound of Interest

Compound Name: 1,3-Benzoxathiol-2-one, 5-methoxy-

Cat. No.: B8748582

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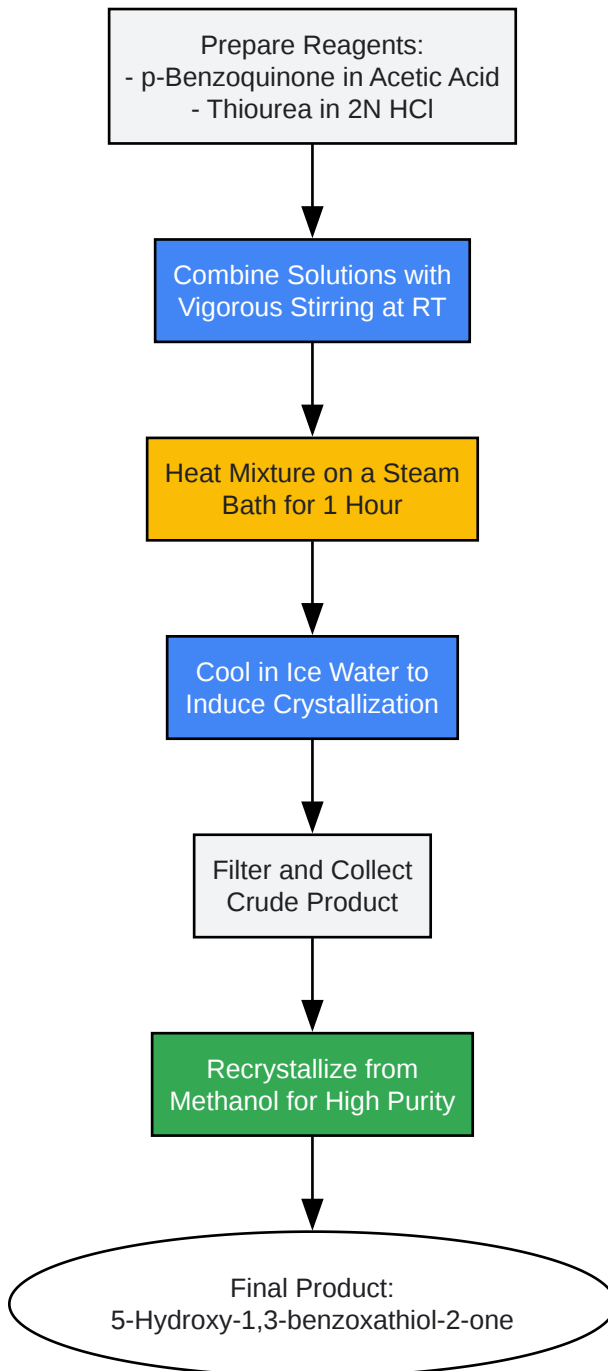
This guide provides researchers, scientists, and drug development professionals with detailed troubleshooting advice and frequently asked questions to improve the yield and purity of 5-methoxy-1,3-benzoxathiol-2-one. The synthesis is presented as a two-stage process: the initial formation of 5-hydroxy-1,3-benzoxathiol-2-one, followed by its O-methylation.

Part 1: Synthesis of 5-Hydroxy-1,3-benzoxathiol-2-one from p-Benzoquinone

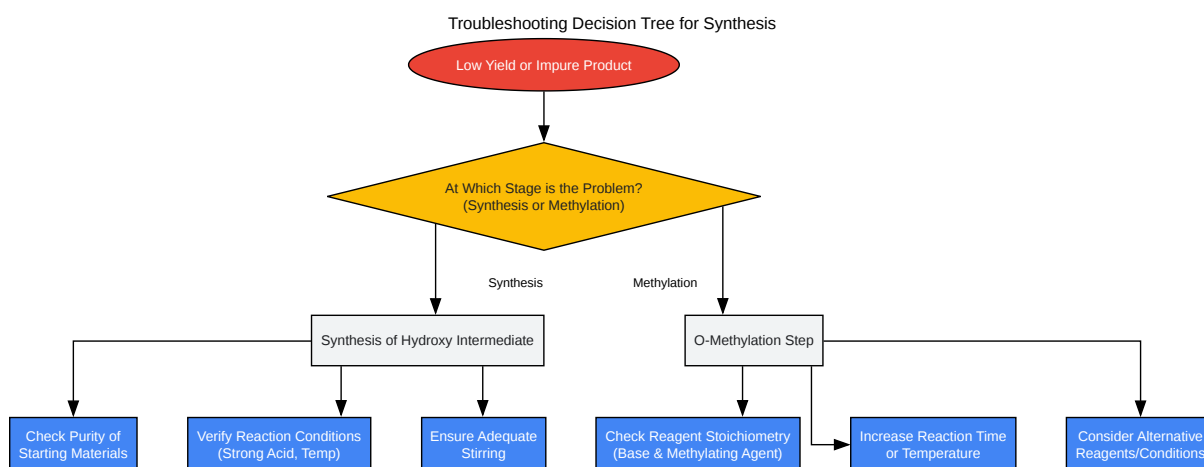
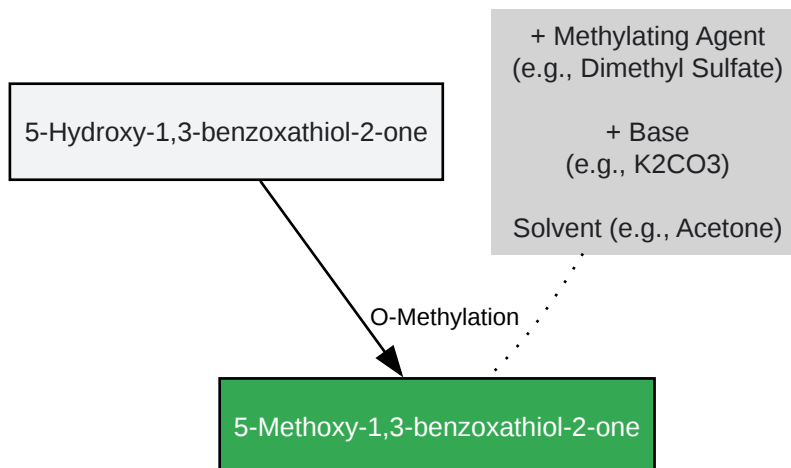
The synthesis of the hydroxylated intermediate is a critical first step. Modern one-step methods from quinones and thiourea are known to produce excellent yields, a significant improvement over older, often cumbersome procedures that resulted in low yields.^{[1][2]}

Experimental Workflow: Synthesis of 5-Hydroxy-1,3-benzoxathiol-2-one

Workflow for 5-Hydroxy-1,3-benzoxathiol-2-one Synthesis



General Scheme for O-Methylation



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References

- 1. researchgate.net [researchgate.net]
- 2. datapdf.com [datapdf.com]
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